

Laboratory Disposal Guide: (4-Chlorophenyl)(cyclopropyl)methanol[1][2][3]

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name:	(4-Chlorophenyl) (cyclopropyl)methanol
CAS No.:	18228-43-8
Cat. No.:	B1346928

[Get Quote](#)

Executive Summary: Immediate Action Plan

Stop. Before handling **(4-Chlorophenyl)(cyclopropyl)methanol** (CAS: 13959-99-4) waste, verify your waste stream.[1][2][3] This compound contains a halogen (chlorine) and a strained cyclopropyl ring.[3]

- Primary Disposal Path: Halogenated Organic Waste Stream.[3]
- Critical Restriction: Do NOT mix with Non-Halogenated solvents (e.g., Acetone, Methanol) unless unavoidable.[1] Commingling increases disposal costs by up to 300% and complicates incineration.[3]
- Reactivity Warning: Avoid contact with strong acids (e.g., concentrated H₂SO₄), which can catalyze the ring-opening of the cyclopropyl group, potentially leading to exothermic runaway.[1][2]

Chemical Profile & Hazard Identification

To dispose of a chemical safely, you must understand its molecular behavior.[3] This compound is not just "organic waste"; it is a functionalized intermediate with specific stability profiles.[3]

Property	Data	Relevance to Disposal
Chemical Name	(4-Chlorophenyl) (cyclopropyl)methanol	Official shipping/manifest name.
CAS Number	13959-99-4	Required for waste inventory/profiling.[1][2][3]
Molecular Formula	C ₁₀ H ₁₁ ClO	Carbon-rich, requires high-BTU incineration.[1][2][3]
Functional Groups	Aryl Chloride, Secondary Alcohol, Cyclopropane	Cl: Mandates halogenated stream.[1][2] Cyclopropane: Acid-sensitive.[3]
Physical State	Solid (typically) or Viscous Oil	May require dissolution in a compatible solvent (e.g., DCM) for liquid waste streams.[1][2]
Flash Point	>110°C (Predicted)	Combustible, but likely not D001 (Ignitable) unless in solution.[1][2]

Core Hazards (GHS Classification)

- H315/H319: Causes skin and serious eye irritation.[3]
- H411: Toxic to aquatic life with long-lasting effects (Do not flush down drains).[3]

Pre-Disposal Assessment: The Logic of Segregation

Expert Insight: Why do we segregate? It is not merely bureaucratic.[3] Incinerating halogenated compounds requires specific scrubbers to capture acid gases (HCl) and prevent the formation of dioxins/furans.[3] If you dump this into a general "Non-Halogenated" drum, the entire drum must be re-classified and treated as halogenated, wasting resources.

Compatibility Check

Before disposal, ensure the compound is not mixed with incompatible agents in the waste container.[3][4][5]

- Compatible Solvents (Safe to Mix): Dichloromethane (DCM), Chloroform, Ethyl Acetate (if part of the halogenated stream).[1]
- Incompatible (Do Not Mix): Concentrated Sulfuric Acid, Chromic Acid, Strong Oxidizers (Peroxides).[1] Reason: The cyclopropyl ring possesses high ring strain (~27.5 kcal/mol).[3] Strong acid catalysis can cleave the ring, releasing heat and potentially over-pressurizing waste containers.[1][2]

Operational Protocol: Step-by-Step Disposal

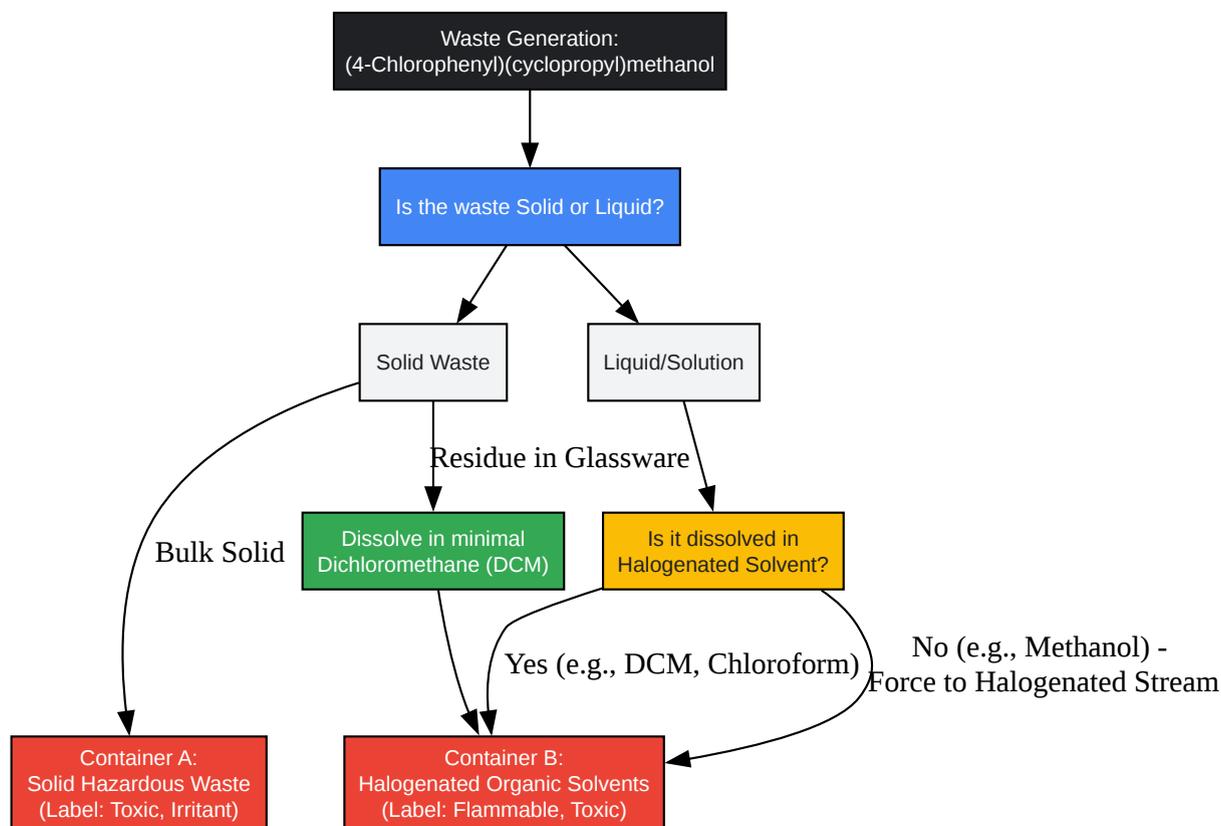
Phase 1: Preparation & PPE

Goal: Zero exposure, zero contamination.[3]

- Gloves: Nitrile (0.11 mm minimum) is sufficient for incidental splash.[3] If dissolving in DCM, use PVA or laminate gloves.[3]
- Eye Protection: Chemical splash goggles (ANSI Z87.1).[3]
- Ventilation: All transfers must occur inside a certified chemical fume hood.

Phase 2: Waste Stream Selection

Follow this decision logic to determine the physical destination of the waste.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for segregating **(4-Chlorophenyl)(cyclopropyl)methanol** waste. Note that even if dissolved in a non-halogenated solvent, the presence of the chlorine atom mandates the Halogenated stream.^{[1][2]}

Phase 3: Containerization & Labeling^[3]

- Select Container:
 - Liquids: High-Density Polyethylene (HDPE) or Amber Glass carboy.^[3] Cap must be vented if there is any risk of ongoing reaction (unlikely if pure).^[3]
 - Solids: Wide-mouth HDPE jar.

- Labeling (RCRA Compliance):
 - Attach the hazardous waste tag before adding the first drop.[3]
 - Constituents: List "(4-Chlorophenyl)(cyclopropyl)methanol" fully. Do not use abbreviations like "CPCM."
 - Hazard Checkboxes: Mark "Toxic" and "Irritant." [3] If dissolved in solvent, mark "Flammable." [3]

Phase 4: Rinse & Decontamination[3]

- Glassware: Rinse contaminated glassware with a small volume of Dichloromethane or Acetone.[3]
- Disposal of Rinse: Pour this rinse strictly into the Halogenated Waste container.[3]
- Final Wash: Wash glassware with soap and water only after the organic residue is removed. [3]

Emergency Procedures

Scenario	Immediate Action
Skin Contact	Wash with soap and water for 15 minutes.[1][2][3][6] Do not use organic solvents (ethanol) to clean skin; this enhances absorption.[3]
Eye Contact	Flush with water for 15 minutes.[1][2][3][6] Lift eyelids.[3] Seek medical attention immediately.
Spill (< 100g)	1. Evacuate immediate area. 2. Don PPE.[3][6][7][8] 3. Absorb with vermiculite or spill pads.[3] 4. Place absorbent in a sealed bag labeled "Hazardous Waste - Debris." [3]
Fire	Use CO ₂ , dry chemical, or foam.[1][2][7] Toxic HCl gas will be produced during combustion.[3] Firefighters must wear SCBA.[3][6]

Regulatory Context (US Focus)

- RCRA Classification: This material is not a P-listed or U-listed waste by specific name.[3] However, it is a Characteristic Waste if it exhibits toxicity or is mixed with ignitable solvents (D001).
- EPA Waste Code: If disposed of as a pure substance, it is generally classified under D000 (Not Listed) but must be profiled as Halogenated Organic. If mixed with spent halogenated solvents (e.g., Methylene Chloride), it adopts the F001/F002 codes [1].[1][9]

References

- United States Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes.[3] Retrieved from [[Link](#)]
- University of Illinois Division of Research Safety.Halogenated Organic Liquids - Standard Operating Procedure. Retrieved from [[Link](#)][1][3]
- PubChem.Compound Summary: **(4-Chlorophenyl)(cyclopropyl)methanol**.[3] Retrieved from [[Link](#)][1][3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Waste Code [rcrainfo.epa.gov]
- 2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 3. capotchem.com [capotchem.com]
- 4. nipissingu.ca [nipissingu.ca]
- 5. mn.uio.no [mn.uio.no]
- 6. chemicalbook.com [chemicalbook.com]

- [7. methanex.com](https://methanex.com) [methanex.com]
- [8. carloth.com](https://carloth.com) [carloth.com]
- [9. wku.edu](https://wku.edu) [wku.edu]
- To cite this document: BenchChem. [Laboratory Disposal Guide: (4-Chlorophenyl) (cyclopropyl)methanol[1][2][3]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1346928#4-chlorophenyl-cyclopropyl-methanol-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com